

stability of 5-fluoro-N-hydroxynicotinamide at physiological pH

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Compound of Interest

Compound Name: 3-Pyridinecarboxamide, 5-fluoro-N-hydroxy-

CAS No.: 1582-86-1

Cat. No.: B13261963

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Technical Support Center: 5-Fluoro-N-hydroxynicotinamide

This guide is intended for researchers, scientists, and drug development professionals working with 5-fluoro-N-hydroxynicotinamide. It provides essential information on its stability at physiological pH, potential challenges in experimental settings, and practical guidance for troubleshooting common issues. As a Senior Application Scientist, my goal is to provide you with not just protocols, but the rationale behind them, ensuring your experiments are robust and your results reliable.

Frequently Asked Questions (FAQs)

Q1: What is 5-fluoro-N-hydroxynicotinamide and what are its key chemical features?

5-Fluoro-N-hydroxynicotinamide is a derivative of nicotinic acid, a form of vitamin B3.^[1] The key functional group is the hydroxamic acid (-CONHOH), which is crucial for its biological

activity, often related to its ability to chelate metal ions like zinc (Zn^{2+}) within the active sites of metalloenzymes.[2][3] The fluorine atom is introduced to modulate the compound's electronic properties, metabolic stability, and binding affinity to its target. The pKa of hydroxamic acids is typically around 9, meaning they are approximately 1% ionized at physiological pH.[3]

Q2: What are the primary stability concerns for 5-fluoro-N-hydroxynicotinamide at physiological pH (7.4)?

The hydroxamic acid moiety is susceptible to degradation under physiological conditions. The two main concerns are:

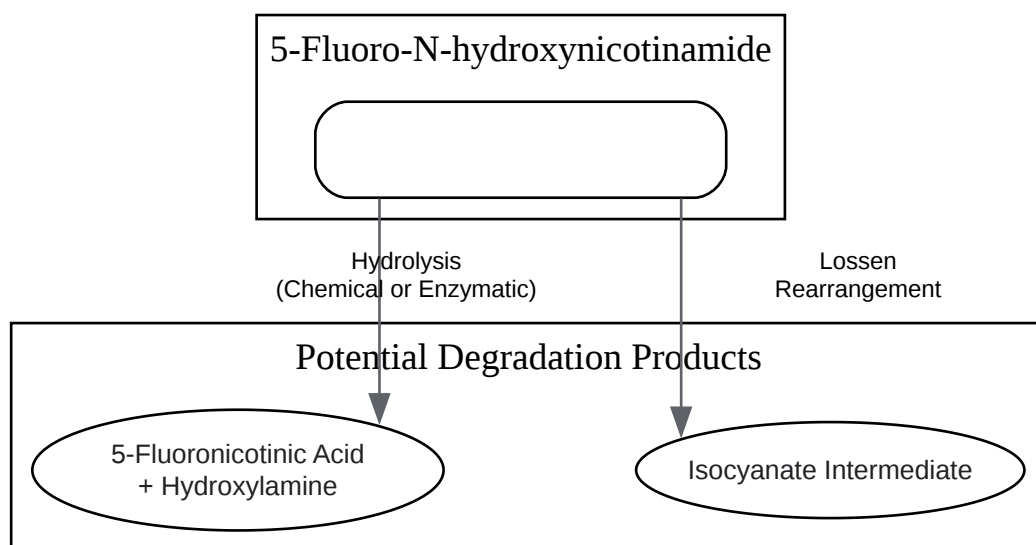
- **Hydrolysis:** This is the most common degradation pathway, where the hydroxamic acid is cleaved to form the corresponding carboxylic acid (5-fluoronicotinic acid) and hydroxylamine. [3] This reaction can be a simple chemical hydrolysis or, more significantly, can be catalyzed by enzymes.
- **Enzymatic Degradation:** In biological matrices like plasma, esterases—specifically arylesterases and carboxylesterases—can rapidly hydrolyze hydroxamic acids.[2][4] This is a critical consideration for in vivo and some ex vivo studies.

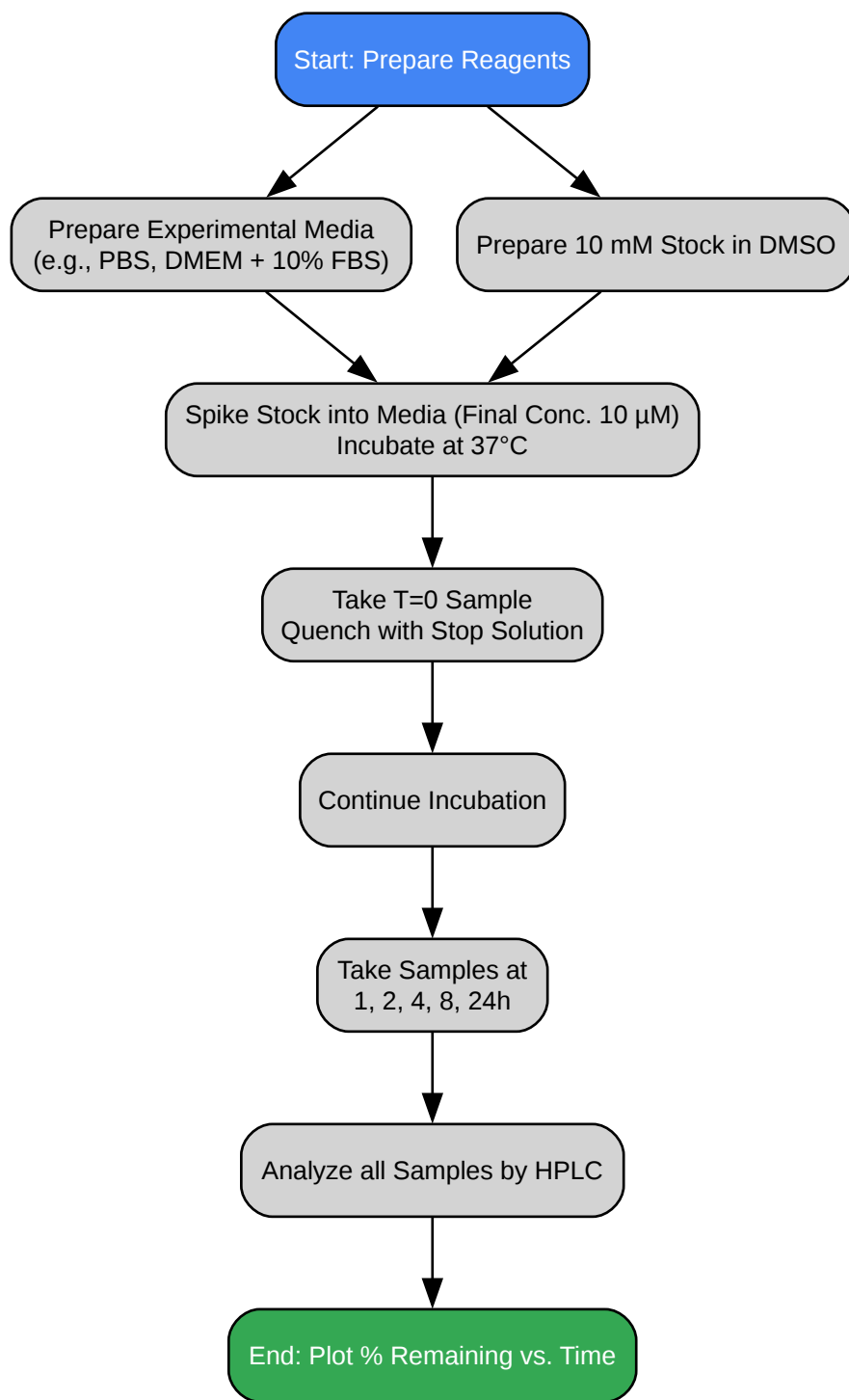
Q3: What are the potential degradation pathways I should be aware of?

Beyond simple hydrolysis, other pathways can include:

- **Lossen Rearrangement:** Under certain conditions, the hydroxamic acid can rearrange to form a highly reactive isocyanate intermediate, which can then react with various nucleophiles.[5] This pathway is a known contributor to the potential mutagenicity of some hydroxamic acids.[5]
- **Metabolic Conjugation:** In vivo, the hydroxamic acid group may also undergo Phase II metabolism, such as O-glucuronidation or O-sulfation.[4]

Below is a diagram illustrating the primary chemical degradation pathways.





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Sources

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- [3. Methods for Hydroxamic Acid Synthesis - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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